

Technical Guide: Solubility Profile and Handling of Boc-D-HoMet-OH

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Compound of Interest

Compound Name: Boc-D-HoMet-OH

Cat. No.: B13005144

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Executive Summary

Boc-D-HoMet-OH (N- α -t-Butoxycarbonyl-D-homomethionine) is a non-standard amino acid derivative critical for introducing structural diversity into peptide backbones. By extending the methionine side chain by one methylene unit, it alters the steric and lipophilic profile of the resulting peptide, often enhancing proteolytic stability or receptor selectivity.^[1]

However, its utility is governed by two critical physicochemical factors:^[1]

- **Solubility:** The interplay between the lipophilic Boc group/side chain and the polar carboxylic acid dictates its solvent compatibility.^[1]
- **Oxidative Instability:** The thioether moiety is highly susceptible to oxidation (sulfoxide formation), necessitating rigorous handling protocols during dissolution.^[1]

This guide provides a scientifically grounded framework for solubilizing and handling **Boc-D-HoMet-OH**, moving beyond simple "dissolve and use" instructions to a robust, error-preventing methodology.

Physicochemical Profile

Understanding the molecule's structure is the first step to predicting its behavior in solution.[1]

Property	Detail
Chemical Name	N- α -t-Butoxycarbonyl-D-homomethionine
CAS Number	2044710-27-0 (Generic/Analogous)
Molecular Formula	C ₁₁ H ₂₁ NO ₄ S
Molecular Weight	~263.35 g/mol
Structural Features	N-Terminus: Boc (Lipophilic, Acid-labile)Side Chain: Homomethionine (Thioether, Lipophilic, Oxidation-prone)C-Terminus: Carboxylic Acid (Polar, H-bond donor/acceptor)
Appearance	White to off-white crystalline powder

Solubility in Organic Solvents[1][6][8][9][10][11]

The solubility of **Boc-D-HoMet-OH** follows the "like dissolves like" principle, heavily influenced by the bulky, lipophilic tert-butyl carbamate (Boc) group.

Solvent Compatibility Matrix

The following table synthesizes empirical data from analogous Boc-protected thioether amino acids (e.g., Boc-Met-OH, Boc-L-HoMet-OH).

Solvent Class	Specific Solvent	Solubility Rating	Primary Application
Polar Aprotic	DMF (N,N-Dimethylformamide)	Excellent (>200 mg/mL)	Solid-Phase Peptide Synthesis (SPPS), Coupling reactions.
DMSO (Dimethyl sulfoxide)	Excellent (>200 mg/mL)	Biological assays, stock solutions. [1] [2] Warning: Accelerates oxidation. [1]	
NMP (N-Methyl-2-pyrrolidone)	Excellent	SPPS, alternative to DMF.	
Chlorinated	DCM (Dichloromethane)	Good to Excellent	Resin loading, liquid-phase synthesis. [1]
Chloroform	Good	NMR analysis, extraction. [1]	
Alcohols	Methanol / Ethanol	Moderate to Good	Purification, recrystallization. [1]
Ethers	THF (Tetrahydrofuran)	Good	Specialized coupling reactions. [1]
Diethyl Ether	Poor	Used as an anti-solvent for precipitation.	
Non-Polar	Hexanes / Heptane	Insoluble	Impurity washing.
Aqueous	Water	Insoluble (at acidic/neutral pH)	Precipitation medium. [1]
Basic Water (pH > 8)	Soluble (as carboxylate salt)	Extraction (removal of impurities). [1]	

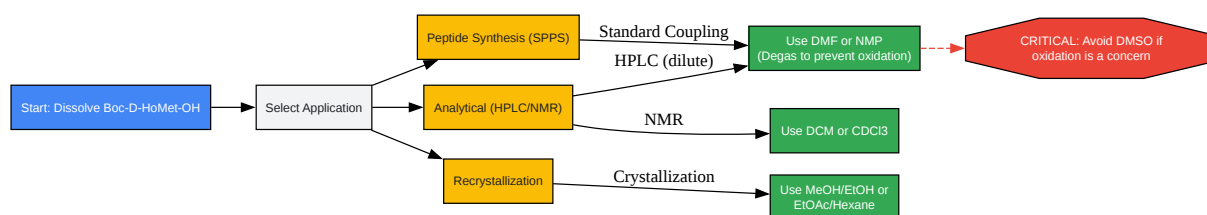
Mechanistic Insights

- The Boc Effect: The tert-butyl group disrupts the crystal lattice energy of the amino acid zwitterion, rendering the molecule significantly more soluble in organic solvents like DCM and DMF compared to the free amino acid.[1]
- The Homomethionine Side Chain: The extra methylene group (-CH₂-) in HoMet compared to Met increases lipophilicity (LogP), making it slightly more soluble in non-polar solvents (DCM) and less soluble in polar protic solvents (MeOH) than its Methionine counterpart.[1]
- Hydrogen Bonding: In non-polar solvents like DCM, the molecule may form intermolecular hydrogen bonds (dimers) via the carboxylic acid, which can increase viscosity at high concentrations.[1]

Operational Workflows & Protocols

Diagram: Solvent Selection Decision Tree

This logic flow ensures you select the correct solvent based on your downstream application, minimizing side reactions.



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Caption: Decision matrix for selecting the optimal solvent based on experimental intent.

Protocol: Oxidation-Free Dissolution for SPPS

The thioether in Homomethionine is prone to oxidation to sulfoxide (HoMet(O)), especially in solution.[1] This protocol minimizes that risk.[1]

Reagents:

- **Boc-D-HoMet-OH**[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Anhydrous DMF (Dimethylformamide)[\[1\]](#)
- Nitrogen or Argon gas source

Step-by-Step:

- Solvent Degassing: Prior to adding the amino acid, sparge the DMF with Nitrogen/Argon for 15 minutes.[\[1\]](#) This removes dissolved oxygen.[\[1\]](#)
 - Why? Thioethers oxidize spontaneously in the presence of atmospheric oxygen and light.
[\[1\]](#)
- Weighing: Weigh the **Boc-D-HoMet-OH** quickly to minimize exposure to humid air.
- Dissolution: Add the powder to the degassed DMF.
 - Target Concentration: 0.1 M – 0.5 M (typical for SPPS).[\[1\]](#)
 - Action: Vortex gently or use a magnetic stirrer.[\[1\]](#) Avoid vigorous shaking which re-introduces oxygen bubbles.
- Usage: Use the solution immediately. If storage is necessary, blanket with Argon and store at 4°C.
 - Note: If the solution turns cloudy or yellow over time, check for sulfoxide formation via LC-MS (+16 Da mass shift).

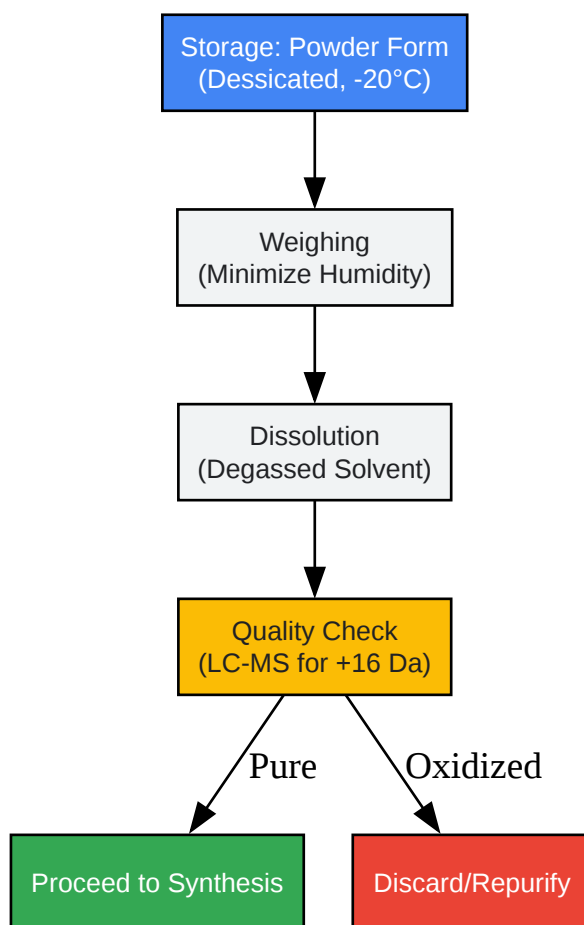
Handling & Stability (Expert Insights)

The "Homologation" Factor

Researchers often assume HoMet behaves exactly like Met.[\[1\]](#) While chemically similar, the extra methylene group makes the side chain more flexible and hydrophobic.

- Impact on Coupling: The increased flexibility can lead to slightly slower coupling rates due to entropic factors.[1] Ensure coupling times are extended by 10-20% compared to standard Boc-Met-OH.
- Impact on Solubility: It is more soluble in DCM than Boc-Met-OH, but potentially harder to precipitate with ether.

Diagram: Handling & Stability Workflow



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Caption: Workflow for maintaining chemical integrity from storage to application.

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